

Application Note: UV Spectrophotometric Analysis of Thiocolchicoside

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Compound of Interest

Compound Name: Colchicoside, 10-thio-

CAS No.: 602-41-5

Cat. No.: B1682803

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Target Audience: Researchers, Analytical Scientists, and Drug Development Professionals

Content Type: Application Note & Validated Protocol

Introduction & Mechanistic Grounding

Thiocolchicoside (THC) is a semi-synthetic, sulfur-containing derivative of colchicoside, widely prescribed as a centrally acting muscle relaxant and anti-inflammatory agent. Routine quality control (QC) of THC in bulk and pharmaceutical dosage forms requires a rapid, cost-effective, and highly reliable analytical method. UV-Visible spectrophotometry serves as the gold standard for this purpose when validated according to ICH Q2(R1) guidelines.

Causality in Spectral Behavior

The molecular architecture of Thiocolchicoside features a tropone ring—a non-benzenoid aromatic system—conjugated with a methoxy group and a thioether linkage. This extensive π -electron delocalization results in a robust

transition. When scanned in the UV region (200–400 nm), this transition manifests as a sharp, reproducible absorption maximum (

) at approximately 259–260 nm[1].

Causality in Solvent Selection

THC possesses an amphiphilic nature; the glucopyranoside moiety imparts hydrophilicity, while the aglycone core is lipophilic. While water can be used[1], Methanol (Analytical Reagent Grade) is the solvent of choice for pharmaceutical extraction[2]. Methanol efficiently solubilizes the API while simultaneously precipitating common tablet binders and lubricants (e.g., microcrystalline cellulose, magnesium stearate), thereby eliminating light-scattering artifacts during UV measurement. Furthermore, methanol is essential when developing simultaneous estimation methods for THC combined with lipophilic NSAIDs (e.g., Dexketoprofen, Etoricoxib) [2][3].

Experimental Protocol (Self-Validating Workflow)

The following protocol is designed as a self-validating system, incorporating internal system suitability checks to ensure data integrity before proceeding to sample quantification.

Reagents & Equipment

- Thiocolchicoside Reference Standard (Purity 99.8%)
- Methanol (Analytical Reagent Grade)
- Double-beam UV-Visible Spectrophotometer (e.g., Shimadzu 1800 or equivalent) with 10 mm matched quartz cuvettes.
- Class A volumetric glassware and calibrated analytical balance.

Step-by-Step Methodology

Step 1: System Initialization & Blank Validation

- Turn on the UV-Vis spectrophotometer and allow the deuterium lamp to warm up for 30 minutes to ensure baseline stability.
- Fill two matched 10 mm quartz cuvettes with AR Grade Methanol.
- Perform a baseline correction (200–400 nm).
- Self-Validation Check: Read the blank against itself at 260 nm. The absorbance must be

0.005 AU. If higher, reclean the cuvettes to prevent background interference.

Step 2: Preparation of Standard Stock Solution (1000 µg/mL)

- Accurately weigh 25.0 mg of Thiocolchicoside Reference Standard.
- Transfer quantitatively into a 25 mL volumetric flask.
- Add 15 mL of Methanol and sonicate for 5 minutes to ensure complete dissolution.
- Make up the volume to the mark with Methanol.

Step 3: Preparation of Working Standard (100 µg/mL)

- Pipette 10.0 mL of the Standard Stock Solution into a 100 mL volumetric flask.
- Dilute to volume with Methanol.

Step 4: Calibration Curve Generation (5 – 50 µg/mL)

- Into a series of 10 mL volumetric flasks, pipette 0.5, 1.0, 2.0, 3.0, 4.0, and 5.0 mL of the Working Standard.
- Make up the volume to 10 mL with Methanol to yield concentrations of 5, 10, 20, 30, 40, and 50 µg/mL, respectively[1][4].
- Scan the 20 µg/mL solution from 200–400 nm to confirm the
at 260 nm[3].
- Measure the absorbance of all calibration standards at 260 nm against the methanol blank.
- Self-Validation Check: Plot Absorbance vs. Concentration. Proceed to sample analysis only if the correlation coefficient () is
0.999.

Step 5: Sample Preparation (Tablet/Capsule Formulation)

- Weigh 20 tablets/capsules and determine the average weight.
- Triturate the tablets to a fine powder using a glass mortar and pestle.
- Accurately weigh a portion of the powder equivalent to 10 mg of Thiocolchicoside.
- Transfer to a 100 mL volumetric flask, add 50 mL of Methanol, and sonicate for 15 minutes to extract the API.
- Dilute to the mark with Methanol and filter through a 0.45 µm PTFE syringe filter (discarding the first 2 mL of filtrate).
- Dilute the filtrate appropriately to fall within the linear dynamic range (e.g., 20 µg/mL) and measure the absorbance at 260 nm.

Method Validation (ICH Q2(R1) Guidelines)

To ensure the analytical procedure is scientifically sound, validation must be performed across key parameters[2][3].

- **Linearity & Range:** The method must strictly obey the Beer-Lambert law within the concentration range of 5 to 50 µg/mL[1].
- **Precision:** Evaluated via Intra-day (repeatability) and Inter-day (intermediate precision) studies. The Relative Standard Deviation (%RSD) must be < 2.0%[2].
- **Accuracy (Recovery):** Conducted via the standard addition method. Known amounts of reference standard are spiked into pre-analyzed sample solutions at 80%, 100%, and 120% levels[5].
- **Sensitivity:** Determined using the standard deviation of the response () and the slope of the calibration curve ().
LOD =
; LOQ =

[1][4].

Data Presentation

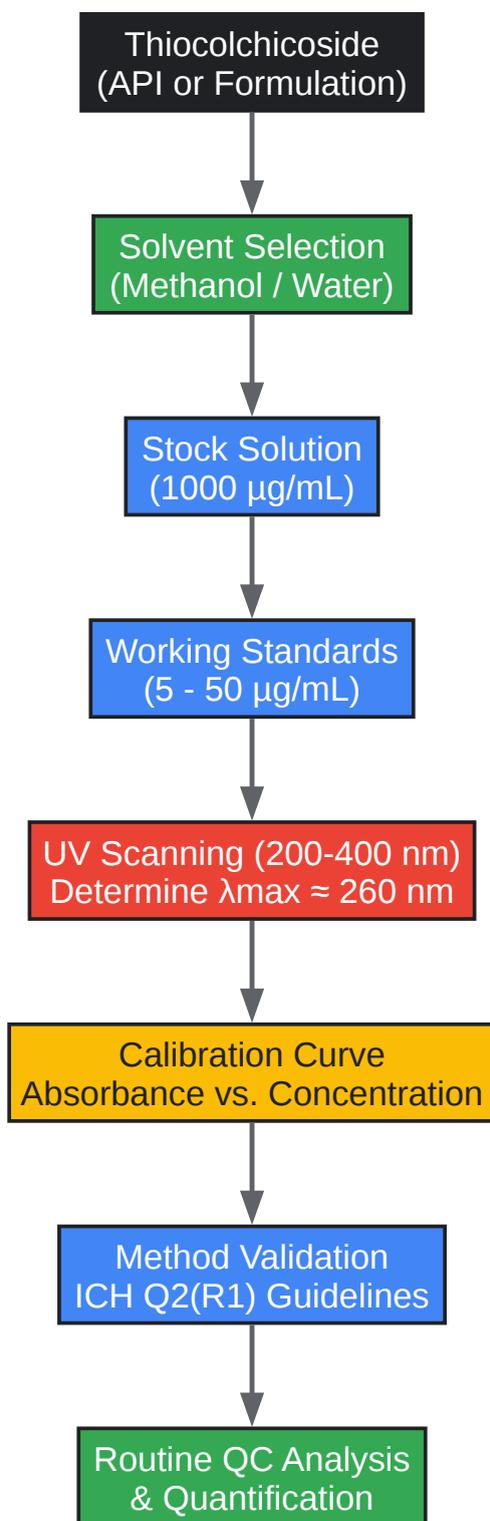
Table 1: Summary of Optical Characteristics & Validation Parameters

| Parameter | Observed Value / Acceptance Criteria |
|-------------------------------|--------------------------------------|
| Absorption Maximum () | 259 - 260 nm |
| Beer's Law Limit (Linearity) | 5 - 50 µg/mL |
| Correlation Coefficient () | 0.999 |
| Limit of Detection (LOD) | ~1.1 - 1.5 µg/mL |
| Limit of Quantification (LOQ) | ~3.3 - 4.5 µg/mL |
| Accuracy (% Recovery) | 98.0% - 102.0% |
| Precision (% RSD) | < 2.0% |

Table 2: Accuracy & Recovery Study Matrix

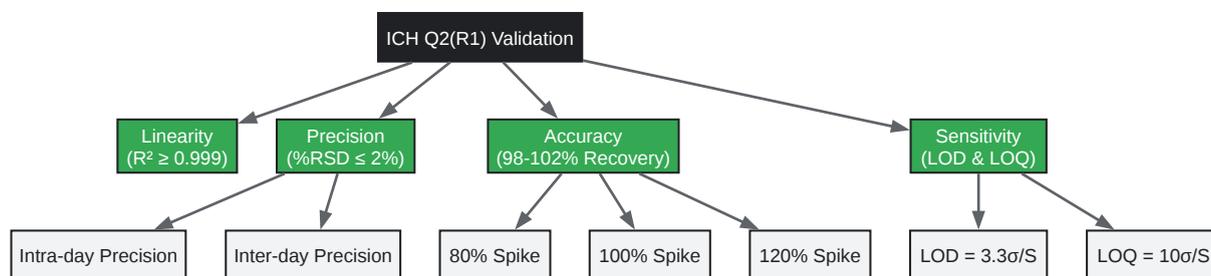
| Spiking Level | Standard Added (µg/mL) | Sample Conc. (µg/mL) | Total Expected (µg/mL) | Acceptance Criteria |
|---------------|------------------------|----------------------|------------------------|---------------------|
| 80% | 8 | 10 | 18 | 98 - 102% Recovery |
| 100% | 10 | 10 | 20 | 98 - 102% Recovery |
| 120% | 12 | 10 | 22 | 98 - 102% Recovery |

Visualizations



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Figure 1: Step-by-step analytical workflow for UV spectrophotometric analysis of Thiocolchicoside.



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Figure 2: Logical decision tree for ICH Q2(R1) method validation parameters and acceptance criteria.

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